

Unraveling HZ-1157: A Case of Mistaken Identity in Pharmacological Research

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Compound of Interest

Compound Name: HZ-1157

Cat. No.: B1674133

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Initial investigations to produce a comparative guide on the cross-reactivity of a compound designated **HZ-1157** with various receptors have revealed a case of mistaken identity. Extensive searches for "**HZ-1157**" within pharmacological and chemical databases have yielded no specific results for a therapeutic agent or research compound with this identifier. Instead, the designation "**HZ-1157**" appears to be associated with non-pharmacological products, most notably a surfactant used in firefighting foam.

One prominent finding identified "Forafac® 1157," a product whose major component is 6:2 fluorotelomer sulfonamide alkylbetaine (6:2 FTAB).[1][2] This substance is a fluorinated surfactant and has been studied in the context of its environmental presence and biological transformation, particularly as a replacement for perfluorooctane sulfonate (PFOS) in aqueous film-forming foams.[1][2] Research has focused on its metabolism in various organisms and its photolytic transformation, identifying several metabolites.[2]

It is crucial for researchers, scientists, and drug development professionals to be aware that based on currently available public information, "**HZ-1157**" does not correspond to a known pharmacological agent. Therefore, a comparison of its cross-reactivity with other receptors is not possible.

For clarity and to avoid confusion in future research endeavors, it is recommended to verify compound identifiers through established chemical and pharmacological registries. Should "**HZ-1157**" be an internal or newly developed compound name that has not yet entered the

public domain, further details from the originating source would be necessary to conduct any meaningful analysis of its receptor binding profile and cross-reactivity.

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References

- 1. researchgate.net [researchgate.net]
- 2. The structure of the fire fighting foam surfactant Forafac®1157 and its biological and photolytic transformation products - PubMed [pubmed.ncbi.nlm.nih.gov]
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